

Application Note: High-Purity 5-Chloro-2-hydroxynicotinonitrile via Optimized Recrystallization

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxynicotinonitrile

CAS No.: 1048913-62-7

Cat. No.: B1601947

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Abstract

This application note provides a comprehensive guide to the purification of **5-Chloro-2-hydroxynicotinonitrile**, a key heterocyclic building block in pharmaceutical and agrochemical synthesis. Achieving high purity of this intermediate is critical for the efficiency and safety of subsequent synthetic steps. This document outlines a systematic approach to purification by recrystallization, detailing the scientific rationale for solvent selection, a step-by-step protocol for the purification process, and methods for purity assessment. The protocol is designed to be a self-validating system, enabling researchers to adapt and optimize the procedure for their specific needs.

Introduction: The Critical Role of Purity

5-Chloro-2-hydroxynicotinonitrile is a versatile precursor in the synthesis of a wide range of biologically active molecules. The presence of impurities, even in trace amounts, can lead to undesirable side reactions, reduced yields, and complications in the purification of the final active pharmaceutical ingredient (API) or agrochemical. Therefore, a robust and reproducible purification method is paramount.

Recrystallization is a powerful and widely used technique for the purification of solid organic compounds.^[1] The principle of recrystallization is based on the differential solubility of the

target compound and its impurities in a chosen solvent at different temperatures.[2] An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but will exhibit high solubility at an elevated temperature.[3] This allows for the dissolution of the crude material in a minimal amount of hot solvent, followed by the selective crystallization of the pure compound upon cooling, leaving the impurities dissolved in the mother liquor.

This application note will guide the user through a logical workflow for developing a tailored recrystallization protocol for **5-Chloro-2-hydroxynicotinonitrile**.

Physicochemical Properties of 5-Chloro-2-hydroxynicotinonitrile

Understanding the physicochemical properties of the target compound is the foundation for designing an effective purification strategy.

Property	Value	Source
Molecular Formula	C ₆ H ₃ ClN ₂ O	[4]
Molecular Weight	154.55 g/mol	[4]
Appearance	Solid (predicted)	Inferred from related compounds
Boiling Point	356.6 ± 42.0 °C at 760 mmHg	[5]
Storage	Sealed in dry, room temperature	[4]

A definitive experimental melting point is not readily available in the literature and should be determined experimentally as a key indicator of purity.

The Science of Solvent Selection: A Predictive and Empirical Approach

The choice of solvent is the most critical parameter in recrystallization. Due to the lack of specific solubility data for **5-Chloro-2-hydroxynicotinonitrile** in the public domain, a combined predictive and empirical approach is necessary.

Predictive Analysis based on Molecular Structure

5-Chloro-2-hydroxynicotinonitrile possesses a polar heterocyclic ring system with a hydroxyl group capable of hydrogen bonding, a polar nitrile group, and a moderately non-polar chlorosubstituent. This structure suggests a moderate to high polarity. Based on the "like dissolves like" principle, solvents with similar polarity are likely to be good candidates for dissolution.

- High Polarity Solvents (Potential for high solubility at elevated temperatures): Alcohols (Methanol, Ethanol, Isopropanol), Acetone, Acetonitrile, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO).
- Medium Polarity Solvents (Potential for moderate solubility): Ethyl acetate, Tetrahydrofuran (THF).
- Low Polarity Solvents (Likely to be poor solvents): Toluene, Hexane, Diethyl ether.

Empirical Solvent Screening Protocol

The following protocol is designed to systematically screen a range of solvents to identify the optimal choice for recrystallization.

Materials:

- Crude **5-Chloro-2-hydroxynicotinonitrile**
- A selection of solvents from the categories above (e.g., Methanol, Ethanol, Acetone, Ethyl Acetate, Toluene, Water)
- Small test tubes or vials
- Heating apparatus (hot plate with a water or sand bath)
- Vortex mixer

Procedure:

- Place approximately 10-20 mg of the crude solid into a series of labeled test tubes.

- To each tube, add the test solvent dropwise at room temperature, vortexing after each addition, until a total of 0.5 mL has been added. Observe and record the solubility at room temperature.
- If the compound is insoluble or sparingly soluble at room temperature, gently heat the tube in a water or sand bath to the boiling point of the solvent.
- If the compound dissolves upon heating, allow the solution to cool slowly to room temperature, and then place it in an ice bath.
- Observe the formation of crystals. An ideal solvent will show poor solubility at room temperature, complete dissolution at the boiling point, and significant crystal formation upon cooling.

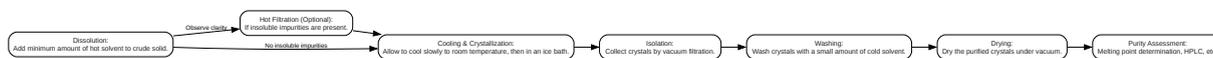
Expected Solubility Profile (Predicted)

The following table summarizes the predicted solubility behavior of **5-Chloro-2-hydroxynicotinonitrile** in common laboratory solvents. This table should be used as a guide for the empirical screening process.

Solvent	Polarity Index	Predicted Solubility at Room Temperature	Predicted Solubility at Boiling Point	Suitability for Recrystallization
Water	10.2	Low	Moderate to High	Potentially suitable, especially in a mixed solvent system.
Methanol	6.6	Moderate	High	Potentially suitable.
Ethanol	5.2	Low to Moderate	High	Promising Candidate.
Acetone	5.1	Moderate	High	Potentially suitable.
Ethyl Acetate	4.4	Low	Moderate to High	Promising Candidate.
Toluene	2.4	Very Low	Low to Moderate	May be suitable as an anti-solvent.
Hexane	0.1	Insoluble	Insoluble	Unsuitable as a primary solvent.

Detailed Recrystallization Protocol

This protocol provides a step-by-step guide for the recrystallization of **5-Chloro-2-hydroxynicotinonitrile** once a suitable solvent has been identified through the screening process.



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Caption: Recrystallization workflow for **5-Chloro-2-hydroxynicotinonitrile**.

Step-by-Step Methodology

- Dissolution:
 - Place the crude **5-Chloro-2-hydroxynicotinonitrile** in an Erlenmeyer flask.
 - Add a small portion of the selected recrystallization solvent.
 - Heat the mixture to the boiling point of the solvent while stirring.
 - Continue to add the hot solvent portion-wise until the solid has just dissolved. Avoid adding an excess of solvent as this will reduce the yield.
- Hot Filtration (if necessary):
 - If insoluble impurities are observed in the hot solution, perform a hot gravity filtration.
 - Preheat a funnel and a new receiving flask to prevent premature crystallization.
 - Pour the hot solution through a fluted filter paper to remove the insoluble material.
- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.[2]
 - Once the solution has reached room temperature, place the flask in an ice bath to maximize crystal formation.

- Isolation:
 - Collect the crystals by vacuum filtration using a Büchner funnel.
 - Ensure the filter paper is wetted with a small amount of the cold recrystallization solvent before filtration.
- Washing:
 - With the vacuum still applied, wash the crystals with a small amount of fresh, cold solvent to remove any residual mother liquor containing impurities.
- Drying:
 - Dry the purified crystals in a vacuum oven at a temperature well below the compound's boiling point to remove any residual solvent.

Purity Assessment

The purity of the recrystallized **5-Chloro-2-hydroxynicotinonitrile** should be assessed by the following methods:

- Melting Point Determination: A sharp melting point range close to the literature value (once established) is a good indicator of high purity. Impurities will typically broaden and depress the melting point range.
- High-Performance Liquid Chromatography (HPLC): HPLC analysis can provide a quantitative measure of purity.
- Spectroscopic Methods (NMR, IR): Comparison of the spectra of the recrystallized product with a reference standard can confirm its identity and the absence of impurities.

Safety and Handling

5-Chloro-2-hydroxynicotinonitrile is a chemical that should be handled with appropriate safety precautions.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]

Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

This application note provides a detailed and scientifically grounded protocol for the purification of **5-Chloro-2-hydroxynicotinonitrile** by recrystallization. By following the outlined steps for solvent selection and the recrystallization procedure, researchers can achieve a high degree of purity, which is essential for the successful synthesis of downstream products in the pharmaceutical and agrochemical industries. The emphasis on an empirical approach to solvent selection ensures that this guide is adaptable and can be optimized for various scales and impurity profiles.

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